

Technical Guide: Synthesis and Crystallization of Rotundine (L-THP) Hydrate

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Compound of Interest

Compound Name: *Rotundin hydrate*

CAS No.: 219697-24-2

Cat. No.: B600692

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Executive Summary & Chemical Identity

Rotundine (L-Tetrahydropalmatine) is a tetrahydroprotoberberine isoquinoline alkaloid used clinically for its analgesic and sedative properties. While the anhydrous form is often sought for enhanced bioavailability, the monohydrate form is thermodynamically stable under ambient humidity and is frequently the primary isolate during aqueous extraction.

Controlling the solid-state form (pseudopolymorphism) is critical for regulatory compliance and dosage consistency. This guide provides protocols for the extraction/synthesis of the crude alkaloid and the specific crystallization engineering required to isolate the Rotundine Monohydrate.

Chemical Data

Property	Specification
IUPAC Name	(13aS)-2,3,9,10-tetramethoxy-5,8,13,13a-tetrahydro-6H-isoquinolino[2,1-b]isoquinoline
CAS Number	483-14-7
Molecular Weight	355.43 g/mol (Anhydrous) / ~373.45 g/mol (Monohydrate)
Appearance	White to pale-yellow crystalline powder
Solubility	Soluble in Chloroform, Hot Ethanol; Insoluble in Water; Soluble in Dilute Acid
Chirality	Levorotatory (-)-isomer, active pharmaceutical ingredient

Synthesis & Extraction Protocols

Rotundine is primarily obtained via two routes: natural extraction from *Stephania* species or semi-synthesis via the reduction of Palmatine.

Protocol A: Acid-Base Extraction from *Stephania rotunda*

Objective: Isolation of crude Rotundine from plant tubers. Mechanism: Alkaloids exist as salts in the plant (acidic environment) and precipitate as free bases upon basification.

Reagents:

- *Stephania rotunda* tuber powder (dried, 40 mesh)
- Hydrochloric Acid (1.5% - 2.5% v/v)
- Ammonium Hydroxide (NH₄OH) or Sodium Hydroxide (10% NaOH)
- Ethanol (95%)

Step-by-Step Workflow:

- Acid Digestion: Macerate 1 kg of dried tuber powder in 5 L of 2% HCl for 24 hours at room temperature. The low pH converts alkaloids into water-soluble hydrochloride salts.
- Filtration: Filter the biomass. Retain the filtrate (acidic liquor). Repeat extraction on biomass twice to maximize yield.
- Basification (Critical Step): Slowly add 10% NaOH or NH₄OH to the combined filtrate under constant stirring. Monitor pH.
 - Target: pH 9–10.
 - Observation: A heavy, off-white precipitate (Crude Rotundine Free Base) will form.
- Collection: Allow the precipitate to settle for 12–24 hours. Filter via vacuum filtration (Buchner funnel).
- Wash: Wash the filter cake with cold water (pH 8) to remove residual inorganic salts.

Protocol B: Semi-Synthesis via Palmatine Reduction

Objective: Conversion of Palmatine (abundant in *Coptis chinensis*) to L-Tetrahydropalmatine.

Mechanism: Reduction of the quaternary ammonium cation in the isoquinoline ring.

Reagents:

- Palmatine Chloride^{[1][2]}
- Zinc powder (activated)
- Hydrochloric Acid (dilute) or Sulfuric Acid

Reaction:

Step-by-Step Workflow:

- Dissolve Palmatine Chloride in 10% H₂SO₄.

- Add activated Zinc powder (2.0 eq) slowly to control hydrogen evolution.
- Heat to 50–60°C for 2 hours. Monitor via TLC (Disappearance of Palmatine spot).
- Filter off unreacted Zinc.
- Basify filtrate with NH_4OH to pH 10 to precipitate racemic Tetrahydropalmatine.
- Note: This produces the racemate. Chiral resolution (using L-tartaric acid) is required to isolate the active L-isomer (Rotundine).

Crystallization Engineering: Targeting the Hydrate

The critical distinction between Anhydrous Rotundine and Rotundine Monohydrate lies in the Water Activity (

) of the crystallization solvent.

Thermodynamic Driver

- Anhydrous Form: Favored in pure organic solvents (Absolute Ethanol, Chloroform) at high temperatures.
- Monohydrate Form: Favored in aqueous-organic mixtures where water activity is sufficient to incorporate into the crystal lattice during nucleation.

Protocol C: Recrystallization of Rotundine Monohydrate

Objective: Purify crude Rotundine and lock the crystal structure into the stable Monohydrate form.

Reagents:

- Crude Rotundine (from Protocol A or B)
- Solvent A: Ethanol (95%)
- Solvent B: Purified Water

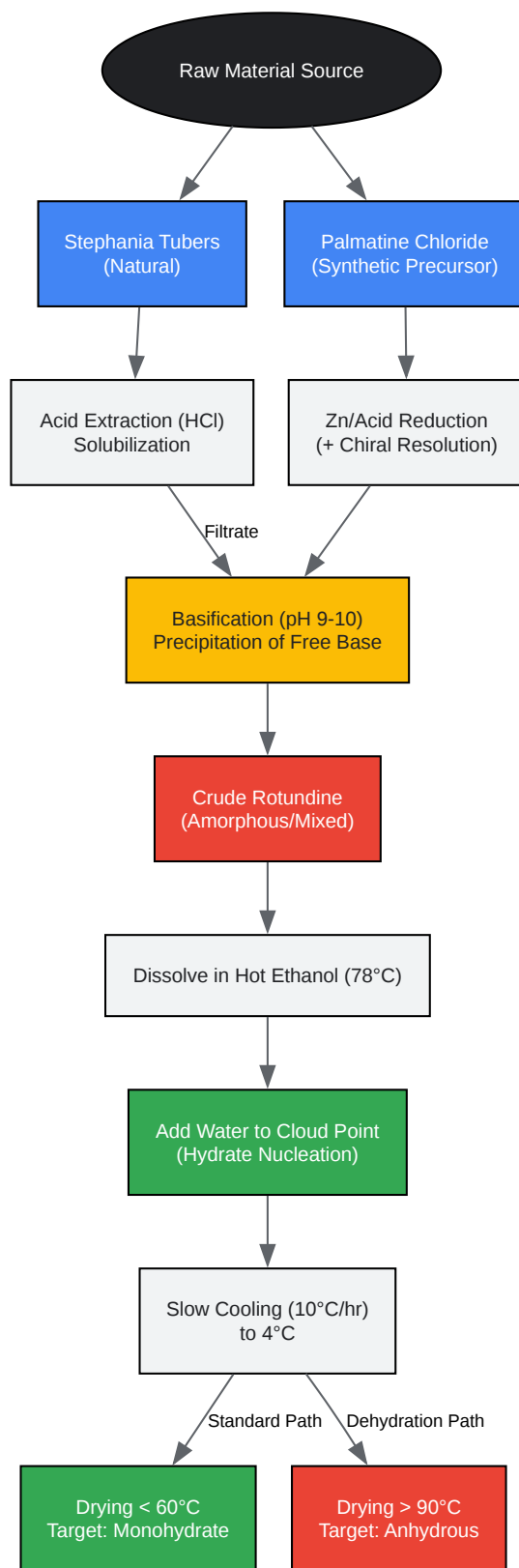
Procedure:

- Dissolution: Suspend 100g of Crude Rotundine in 500 mL of Ethanol (95%).
- Heating: Heat the mixture to reflux ($\sim 78^{\circ}\text{C}$). The solid should dissolve completely.[3] If not, add Ethanol in 50 mL increments.
- Hot Filtration: Filter the hot solution through a heated funnel to remove insoluble mechanical impurities.
- Hydrate Nucleation (The "Water Strike"):
 - While the filtrate is still warm (60°C), slowly add warm water (50°C) until the solution becomes slightly turbid (Cloud Point).
 - Ratio: Typically 1:1 to 1:2 (Water:Ethanol) by volume.
- Cooling Profile:
 - Cool slowly to room temperature (25°C) over 4 hours (Rate: $\sim 10^{\circ}\text{C/hr}$).
 - Scientific Rationale: Slow cooling prevents amorphous precipitation and allows water molecules to order themselves into the crystal lattice channels.
- Aging: Hold at 4°C for 12 hours. This ensures maximum yield and complete conversion to the hydrate.
- Isolation: Filter crystals.
- Drying: Dry at 50°C under vacuum.
 - Warning: Do NOT dry above 80°C or use desiccants like P_2O_5 , as this will dehydrate the crystal, collapsing the lattice into the anhydrous form or an amorphous phase.

Process Visualization

Workflow Diagram

The following diagram illustrates the decision matrix for extraction and specific crystallization of the hydrate form.



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Figure 1: Process flow for the extraction, synthesis, and differential crystallization of Rotundine Hydrate.

Characterization & Quality Control

To validate the synthesis of Rotundine Monohydrate versus the Anhydrous form, the following analytical techniques must be employed.

Differential Scanning Calorimetry (DSC)

- Monohydrate: Exhibits a broad endothermic peak (dehydration) typically between 90°C–110°C, followed by a sharp melting endotherm at 141°C–144°C.
- Anhydrous: Lacks the dehydration peak; shows only the sharp melting endotherm at 141°C–144°C (or slightly higher for pure polymorphs).

Thermogravimetric Analysis (TGA)[10]

- Monohydrate: Shows a distinct weight loss step corresponding to the loss of lattice water.
 - Calculation: MW (L-THP) = 355.4; MW (H₂O) = 18.0.
 - Theoretical Loss:
.
 - Acceptance Criteria: TGA weight loss of 4.5% – 5.0%.
- Anhydrous: Negligible weight loss (< 0.5%) up to the melting point.

X-Ray Powder Diffraction (XRPD)

The hydrate and anhydrous forms have distinct crystal lattices.

- Monohydrate: Characteristic peaks often observed at low 2

angles (specific values depend on the exact pseudopolymorph, but distinct from the anhydrous pattern).

- Validation: Compare experimental pattern against the calculated pattern from single-crystal data (Ref: Acta Cryst. C).

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Low Yield	Incomplete precipitation during basification.	Ensure pH reaches 9–10. Allow longer settling time (24h) at 4°C.
Oiling Out	Cooling too rapid; impurities present.	Re-heat to dissolve. Add seed crystals of Rotundine. Cool slower.
TGA Loss < 4%	Partial dehydration during drying.	Lower drying temperature to 50°C. Increase humidity in drying oven.
Yellow Coloration	Oxidation of the alkaloid.	Perform crystallization under Nitrogen atmosphere. Store in amber glass.

References

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